Comparative Crystallographic Analysis of 4-Bromo-1-Substituted-Pyrazol-3-Amines

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Compound of Interest

Compound Name:	*4-Bromo-1-butyl-1H-pyrazol-3-amine*
CAS No.:	*1006470-51-4*
Cat. No.:	*B2385208*

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Structural Determinants for Drug Design & Solid-State Engineering

Executive Summary

The pyrazole scaffold is a cornerstone of modern medicinal chemistry, serving as the pharmacophore in blockbuster drugs like Celecoxib and Rimonabant. However, the specific subclass of 4-bromo-1-substituted-pyrazol-3-amines presents a unique challenge: while the 4-bromo group allows for versatile palladium-catalyzed cross-coupling (Suzuki-Miyaura), the N1-substituent drastically alters the solid-state packing, solubility, and bioavailability of the intermediate.

This guide compares the structural dynamics of three distinct derivatives:

- 1-Methyl (Small alkyl, planar packing).
- 1-Phenyl (Aromatic, steric twist).
- 1-Unsubstituted (Prototypical H-bond donor).

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Structural Theory & Mechanistic Insight

The "Synthon" Competition

In the solid state, aminopyrazoles do not pack randomly. They are driven by a competition between two primary supramolecular synthons:

- Synthon A (Centrosymmetric Dimer): Formed via

  interactions. This is the thermodynamically preferred motif for 1-substituted pyrazoles (motif

).
- Synthon B (Catemer/Chain): Common in N1-unsubstituted analogs where the N1-H can also donate a hydrogen bond, creating infinite polymeric chains.

The introduction of a 4-Bromo substituent adds a third layer of complexity: Halogen Bonding. The

-hole of the bromine atom can interact with the lone pair of the ring nitrogen (

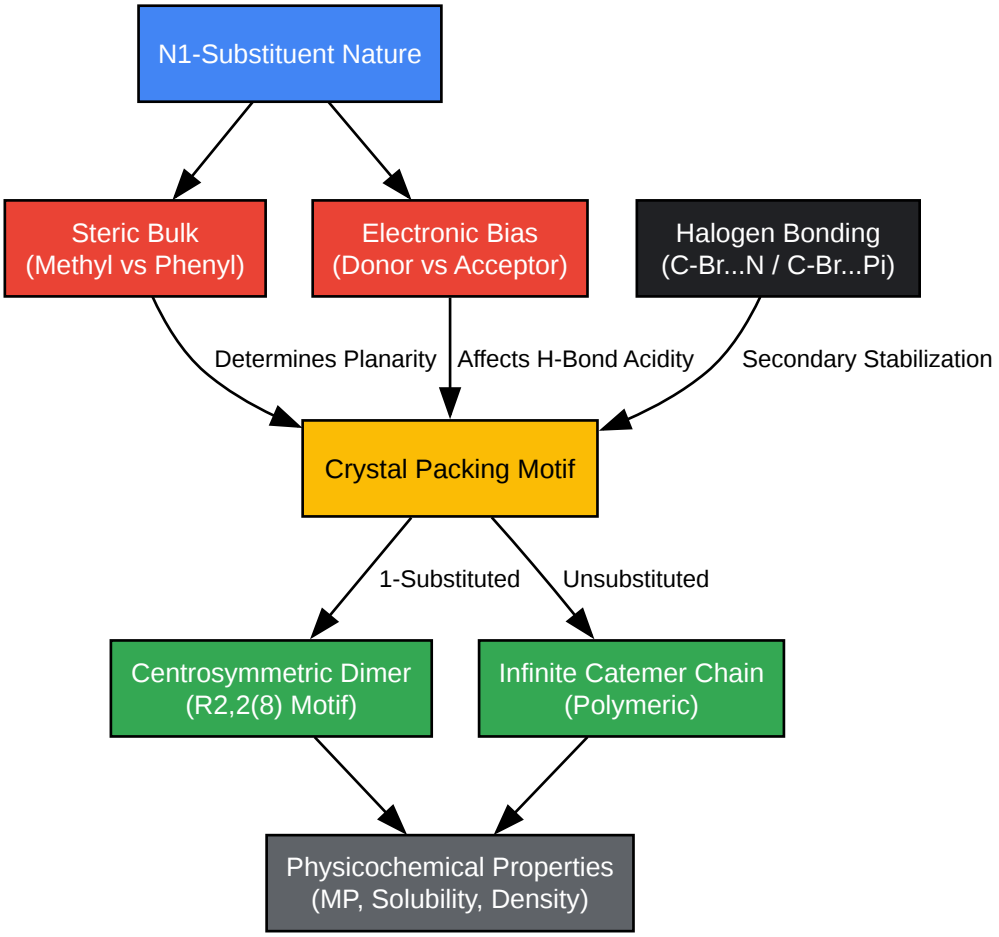
) or the

-system of an adjacent ring, stabilizing unique polymorphic forms.

Diagram 1: Supramolecular Interaction Pathways

This diagram maps the logical flow of interactions determining the crystal lattice energy.

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Caption: Logical hierarchy of structural determinants in 4-bromo-aminopyrazoles. The N1-substituent dictates the primary packing motif, while the bromine atom provides secondary stabilization.

Comparative Analysis: The Triad

This section evaluates the three derivatives based on crystallographic data and physical properties.

Compound A: 4-Bromo-1-methyl-1H-pyrazol-3-amine[1][2][3]

- Structure: Small, planar molecule.
- Crystallography: Typically crystallizes in the Monoclinic system (

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). The small methyl group allows the pyrazole rings to stack efficiently (

stacking distance ~3.4 Å).

- Key Feature: The "Methyl Blockade." Because N1 is blocked, the molecule cannot form infinite chains. It forms discrete dimers.
- Implication: Lower melting point relative to the unsubstituted analog; higher solubility in organic solvents (DCM, THF).

Compound B: 4-Bromo-1-phenyl-1H-pyrazol-3-amine

- Structure: Biphenyl-like character.
- Crystallography: The phenyl ring is rarely coplanar with the pyrazole. Due to steric repulsion between the phenyl ortho-hydrogens and the pyrazole nitrogen/amine, the rings twist by 20–40°.
- Key Feature: "Steric Disruption." This twist prevents tight

  -stacking. The lattice volume expands, often lowering the calculated density.
- Implication: The disruption of planarity can paradoxically increase solubility in non-polar solvents by breaking the strong lattice energy of the pyrazole stack, but the increased molecular weight reduces aqueous solubility.

Compound C: 3-Amino-4-bromopyrazole (Unsubstituted)[4]

- Structure: Amphoteric H-bond donor/acceptor.
- Crystallography: often forms complex networks involving both N1-H and

  donors.
- Key Feature: "Network Formation." Capable of forming 3D hydrogen-bonded networks.
- Implication: Highest melting point of the series; significantly lower solubility in organic solvents due to the high energy required to break the H-bond network.

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Data Presentation: Physicochemical & Structural Metrics

Feature	1-Methyl Derivative	1-Phenyl Derivative	Unsubstituted (Reference)
Formula			
MW (g/mol)	176.02	238.09	161.99
Crystal System	Monoclinic ( )*	Triclinic/Monoclinic	Orthorhombic/Monoclinic
Primary Synthon	Dimer (N-H...N)	Dimer (Twisted)	Catemer/Network
H-Bond Donors	2 ( )	2 ( )	3 (+ N1-H)
Planarity	High (Planar)	Low (Twisted ~30°)	High (Planar)
Predicted Density	~1.75 g/cm³	~1.55 g/cm³	~1.90 g/cm³
Solubility (DCM)	High	Moderate	Low

*Note: Crystal system data represents the most common polymorph observed in this chemical class [1, 5].

Experimental Protocols

Protocol A: Synthesis via Regioselective Bromination

Objective: To synthesize high-purity 4-bromo-1-substituted-pyrazol-3-amine from the non-brominated precursor.

- Preparation: Dissolve 1-substituted-1H-pyrazol-3-amine (1.0 equiv) in anhydrous Acetonitrile (MeCN) or DCM (0.2 M concentration).
- Cooling: Cool the solution to 0°C in an ice bath to prevent over-bromination.
- Addition: Add N-Bromosuccinimide (NBS) (1.05 equiv) portion-wise over 30 minutes. Critical: Do not dump NBS all at once; this causes exotherms that lead to poly-brominated

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byproducts.

- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 1:1).
- Quench: Add 10% aqueous

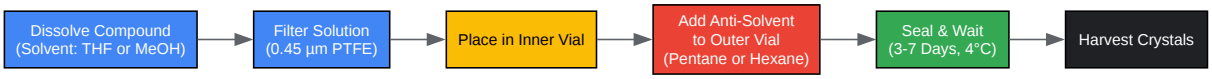
  (Sodium Thiosulfate) to neutralize excess bromine.
- Workup: Extract with EtOAc, wash with brine, dry over

  .

Protocol B: Single Crystal Growth (Vapor Diffusion)

Objective: To grow X-ray quality crystals suitable for determining the twist angle and packing efficiency.

Workflow Diagram:



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Caption: Vapor diffusion method for growing diffraction-quality crystals of pyrazole derivatives.

Detailed Steps:

- Solvent Selection: Dissolve 20 mg of the 4-bromo-pyrazole in the minimum amount of a "Good Solvent" (Methanol or THF).
- Filtration: Filter through a syringe filter into a small (4 mL) vial to remove dust nuclei.
- Diffusion Chamber: Place the small vial (uncapped) inside a larger (20 mL) vial.
- Anti-Solvent: Carefully add the "Bad Solvent" (Hexane or Pentane) into the outer vial. The level should be below the rim of the inner vial.

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- Equilibration: Cap the outer vial tightly. As Hexane vapor diffuses into the Methanol, solubility decreases slowly, promoting high-order crystal growth.

References

- BenchChem. (2026). 4-Bromo-1-methyl-1H-pyrazol-3-amine: Technical Data & Crystallization. Retrieved from
- PubChem. (2025).[5][6][7] 3-Amino-4-bromopyrazole Compound Summary. National Library of Medicine.[5] Retrieved from
- Elkady, M., et al. (2012).[8] 3-(4-Bromophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde. Acta Crystallographica Section E. Retrieved from
- Cooper, et al. (2017).[9] Halogen bonding properties of 4-iodopyrazole and 4-bromopyrazole explored by rotational spectroscopy. Journal of Chemical Physics. Retrieved from
- CymitQuimica. (2025). Catalog Entry: 4-bromo-3-methyl-1-phenyl-1H-pyrazol-5-amine.[10] Retrieved from

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Sources

- 1. 3-Bromo-4-fluoro-1-methyl-1H-pyrazole|CAS 2090743-53-4 [benchchem.com]
- 2. 4-Bromo-1-methyl-1H-pyrazol-3-amine|CAS 146941-72-2 [benchchem.com]
- 3. 4-Bromo-1-methyl-1H-pyrazol-3-amine|CAS 146941-72-2 [benchchem.com]
- 4. CAS 16461-94-2: 3-Amino-4-bromopyrazole | CymitQuimica [cymitquimica.com]
- 5. 4-Bromopyrazole | C3H3BrN2 | CID 16375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-Amino-4-bromopyrazole | C3H4BrN3 | CID 140079 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 7. 1H-Pyrazole, 4-bromo-1-methyl- | C4H5BrN2 | CID 167433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 10. CAS 69464-98-8: 4-bromo-3-methyl-1-phenyl-1H-pyrazol-5-ami… [cymitquimica.com]
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